

Technical Master File: 4-Pyridineethanol Hydrochloride

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Compound of Interest

Compound Name: 4-Pyridineethanol Hydrochloride

CAS No.: 383177-54-6

Cat. No.: B1359274

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Precision Stoichiometry, Synthesis, and Analytical Validation in Drug Development

Executive Summary

In the high-stakes environment of pharmaceutical intermediate synthesis, **4-Pyridineethanol Hydrochloride** (CAS 383177-54-6) serves as a critical C7-pyridine building block.^{[1][2][3]} Its primary utility lies in the introduction of the ethyl-pyridine moiety into antipsychotic agents (e.g., thioridazine) and antispasmodics.^{[1][2][3]}

However, a recurring failure mode in process chemistry involves the mishandling of its molecular weight (159.61 g/mol).^{[1][2][3]} Due to its significant hygroscopicity and the existence of both free base and salt forms, researchers often miscalculate equivalents, leading to yield erosion or impurity formation.^{[1][3]} This guide provides a definitive technical breakdown of the compound's physicochemical properties, validated analytical protocols, and stoichiometric correction factors required for rigorous experimentation.

Physicochemical Identity & Properties

The distinction between the free base and the hydrochloride salt is the single most important variable in stoichiometric calculations.^{[1][2][3]}

Table 1: Core Chemical Data

Property	Specification
Chemical Name	4-Pyridineethanol Hydrochloride
Synonyms	4-(2-Hydroxyethyl)pyridine HCl; 2-(4-Pyridyl)ethanol HCl
CAS Number (Salt)	383177-54-6
CAS Number (Free Base)	5344-27-4
Molecular Formula	C ₇ H ₉ NO ^{[1][2][3][4][5][6][7][8][9]} · HCl
Molecular Weight (Salt)	159.61 g/mol
Molecular Weight (Base)	123.15 g/mol
Melting Point	149.0 – 152.0 °C
Appearance	White to off-white crystalline powder
Solubility	Highly soluble in water, methanol; Sparingly soluble in ether
Stability	Hygroscopic (Requires inert gas storage)

The "Effective Mass" Causality

Expert Insight: 4-Pyridineethanol HCl is hygroscopic.^{[1][2][3]} If stored improperly, it absorbs atmospheric moisture.^{[1][2][3]} A sample weighed as "159.61 mg" may actually contain 5-10% water by weight.^{[1][2][3]}

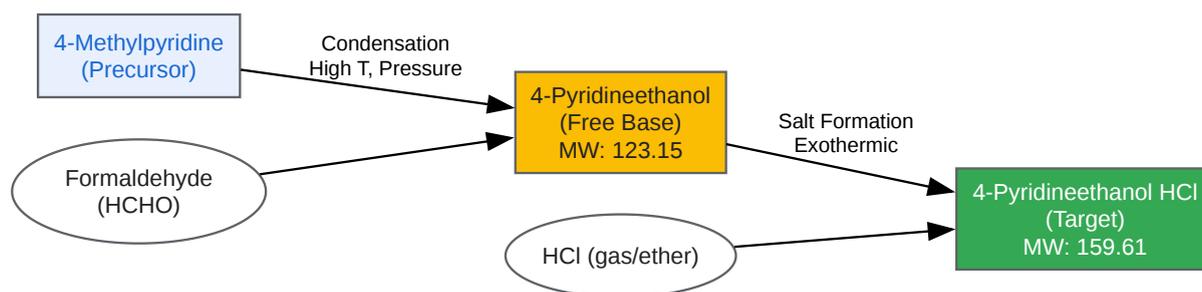
- Consequence: If you treat 159.61 mg of wet material as 1 mmol, you are actually adding less than 1 mmol of active reactant.^{[1][3]}
- Correction: Always determine Loss on Drying (LOD) or Water Content (Karl Fischer) before critical coupling reactions.^{[1][2][3]}
 - ^{[1][2][3]}

Synthesis & Manufacturing Pathway

Understanding the origin of the material aids in predicting impurity profiles.[1][2][3] The industrial synthesis typically involves the condensation of 4-methylpyridine with formaldehyde, followed by salt formation.[1][2][3]

Figure 1: Synthetic Pathway & Impurity Logic

Caption: Industrial synthesis flow from 4-Methylpyridine condensation to Hydrochloride salt formation.[1][2][3]



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[1][2][3] Process Causality:

- Condensation: The reaction of 4-methylpyridine is often driven by heat.[1][2][3] Incomplete reaction leads to residual methylpyridine (smell of pyridine).[1][2][3]
- Salt Formation: The free base is an oil or low-melting solid; the HCl gas converts it into a stable, crystalline solid (MW 159.61), facilitating purification.[1][2][3]

Self-Validating Analytical Protocol

To ensure data integrity, you must validate the "Identity" and "Purity" of the material before use.[1][2][3] Relying solely on the label is a risk in GLP environments.[1][2][3]

Protocol A: Chloride Content Titration (Stoichiometry Check)

This method validates that the material is indeed the mono-hydrochloride salt and not a hydrate or free base mixture.[1][2][3]

Principle: Argentometric titration of the chloride counter-ion.[1][2][3] Target Theory: 22.21% Cl⁻ by mass (35.45 / 159.61).[1][2][3]

- Dissolution: Dissolve 100 mg (accurately weighed) of 4-Pyridineethanol HCl in 50 mL deionized water.
- Acidification: Add 1 mL of 5% Nitric Acid () to prevent carbonate interference.
- Titration: Titrate with 0.1 N Silver Nitrate () using a potentiometric electrode (silver/sulfide).
- Calculation:
[1][2][3]
 - Pass Criteria: 21.8% – 22.6% Cl⁻. [1][2][3]

Protocol B: HPLC Purity (Organic Impurity Check)

Principle: Reverse-phase chromatography to detect unreacted 4-methylpyridine or oxidation byproducts.[1][2][3]

- Column: C18 (e.g., Zorbax Eclipse Plus), 4.6 x 150 mm, 5 μm.[1][3]
- Mobile Phase A: 0.1% Phosphoric acid in Water (Buffer).[1][2][3]
- Mobile Phase B: Acetonitrile.[1][2][3]
- Gradient: 5% B to 60% B over 20 minutes.
- Detection: UV at 254 nm (Pyridine ring absorption).[1][2][3]
- Flow Rate: 1.0 mL/min.[1][2][3]

Stoichiometry in Drug Development

When using 4-Pyridineethanol HCl as a nucleophile (e.g., reacting the alcohol group), you must neutralize the HCl salt to release the reactive free base in situ, or use an excess of base.^{[1][2][3]}

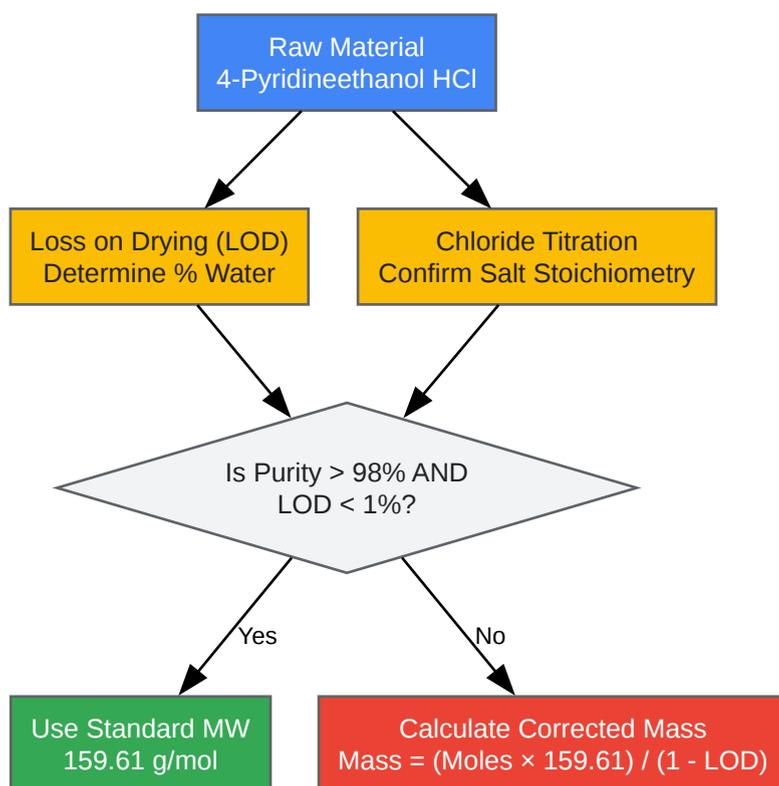
The "Base Equivalents" Trap

If your protocol requires 1.0 eq of 4-Pyridineethanol HCl to react with an electrophile (e.g., an acid chloride):

- Wrong Way: Add 1.0 eq of Triethylamine (TEA).^{[1][2][3]}
 - Result: The TEA is consumed entirely by the HCl counter-ion.^{[1][2][3]} The pyridineethanol remains protonated (inactive) or the reaction stalls.^{[1][2][3]}
- Correct Way: Add 2.0+ eq of Base.^{[1][2][3][8]}
 - 1.0 eq neutralizes the HCl salt.^{[1][2][3]}
 - 1.0 eq acts as the acid scavenger for the coupling reaction.^{[1][2][3]}

Figure 2: Analytical Decision Logic

Caption: Workflow for determining the precise input mass for synthesis.



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Handling & Safety

- Hygroscopicity: The HCl salt is highly hygroscopic.[1][2][3] Store under Argon or Nitrogen.[1][2][3] If the powder turns into a sticky paste, it has absorbed water; re-crystallize from ethanol/ether or dry under vacuum over

. [1][2][3]

- Acidity: Aqueous solutions are acidic (pH ~3-4).[1][2][3] Wear nitrile gloves and safety glasses to prevent irritation.[1][2][3]

References

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